

An In-depth Technical Guide to the Physicochemical Properties of Dimethenamid ESA-d6

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Compound of Interest

Compound Name: *Dimethenamid ESA-d6*

Cat. No.: *B12401527*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physicochemical properties of **Dimethenamid ESA-d6**, a deuterated stable isotope-labeled internal standard. Given the specialized nature of this compound, experimental data is primarily available for its non-labeled analogue, Dimethenamid ESA, and the parent herbicide, Dimethenamid-P. This document compiles the available data for these related compounds to provide a thorough understanding of the likely characteristics of **Dimethenamid ESA-d6**. It also includes detailed experimental protocols for determining key physicochemical parameters and a logical diagram illustrating the compound's role in analytical chemistry.

Core Physicochemical Data

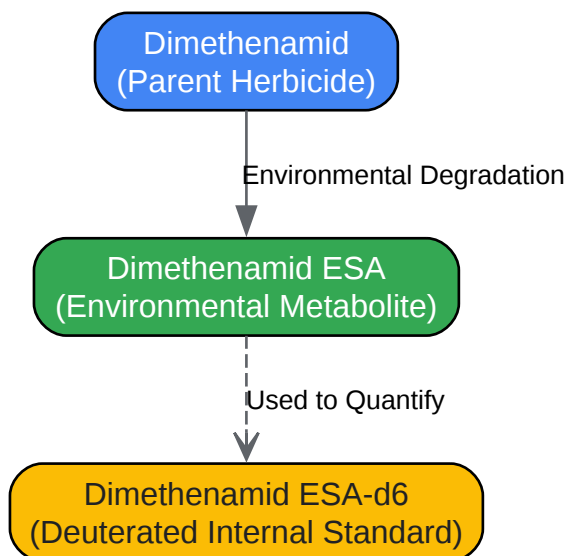
The substitution of hydrogen with deuterium can introduce subtle changes in a molecule's physicochemical properties due to the kinetic isotope effect. The carbon-deuterium bond is stronger than the carbon-hydrogen bond, which can slightly alter properties such as melting point and solubility. While specific experimental data for **Dimethenamid ESA-d6** is limited, the following tables summarize the available information for it and its related, non-deuterated counterparts to provide a comparative reference.

Table 1: Physicochemical Properties of **Dimethenamid ESA-d6** and Related Compounds

Property	Dimethenamid ESA-d6	Dimethenamid ESA	Dimethenamid-P
Molecular Formula	C ₁₂ H ₁₃ D ₆ NO ₅ S ₂ [1]	C ₁₂ H ₁₉ NO ₅ S ₂ [2]	C ₁₂ H ₁₈ ClNO ₂ S
Molecular Weight	327.45 g/mol [1]	321.4 g/mol	275.80 g/mol
Melting Point	Data not available	Data not available	< -50 °C
Water Solubility	Data not available	High (>500 mg/L)	1400 mg/L at 25 °C
LogP (Octanol-Water Partition Coefficient)	Data not available	≤ 0 (estimated)	1.89
Density	Data not available	Data not available	1.195 g/cm ³ at 25 °C

Relationship and Application of Dimethenamid ESA-d6

Dimethenamid is a pre-emergence herbicide used to control grasses and broadleaf weeds. In the environment, it degrades into metabolites, one of which is Dimethenamid ethanesulfonic acid (ESA). **Dimethenamid ESA-d6** is the deuterium-labeled version of this metabolite and is primarily used as an internal standard in analytical methods, such as liquid chromatography-mass spectrometry (LC-MS), for the accurate quantification of Dimethenamid ESA in environmental and biological samples.



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Caption: Logical relationship between Dimethenamid, its metabolite, and the deuterated standard.

Experimental Protocols

The following are detailed methodologies for determining key physicochemical properties of organic compounds like **Dimethenamid ESA-d6**. These are generalized protocols that can be adapted for specific laboratory settings.

Determination of Melting Point

The melting point is a fundamental physical property used for identification and purity assessment.

Principle: A small, finely powdered sample of the compound is heated slowly, and the temperature range over which it transitions from a solid to a liquid is observed.

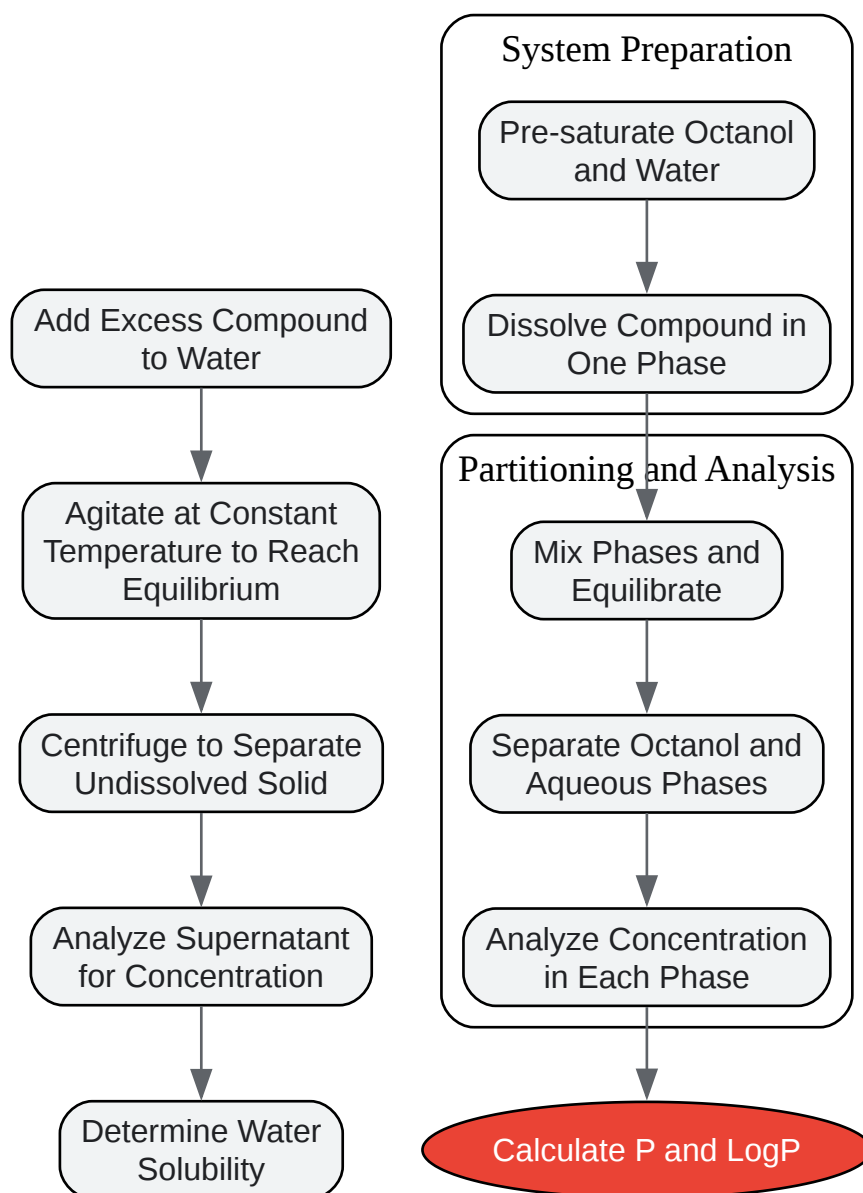
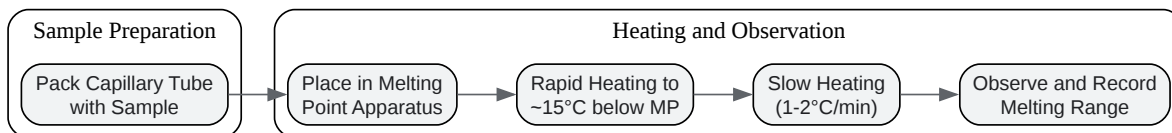
Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Spatula

Procedure:

- A small amount of the dry, finely powdered sample is packed into the sealed end of a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point.

- The heating rate is then reduced to 1-2°C per minute.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample has melted is recorded as the end of the melting range.



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References

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- 2. Buy dimethenamide ESA (EVT-1566205) | 205939-58-8 [evitachem.com]
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